

# A Comparative Guide to DiSulfo-ICG Maleimide for Near-Infrared (NIR) Imaging

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Compound of Interest		
Compound Name:	DiSulfo-ICG maleimide	
Cat. No.:	B12388925	Get Quote

This guide provides a comprehensive comparison of **DiSulfo-ICG maleimide** with other common near-infrared (NIR) fluorescent dyes used in biological imaging. Targeted at researchers, scientists, and drug development professionals, this document offers a detailed analysis of the dye's performance, supported by experimental data and protocols, to aid in the selection of the most suitable fluorophore for specific research applications.

#### Introduction to DiSulfo-ICG Maleimide

**DiSulfo-ICG maleimide** is a thiol-reactive fluorescent dye designed for the stable labeling of proteins, peptides, and other biomolecules containing free sulfhydryl groups. As a derivative of Indocyanine Green (ICG), it operates within the near-infrared (NIR) spectrum, a region highly advantageous for in vivo and deep-tissue imaging due to reduced tissue autofluorescence and deeper light penetration. The maleimide functional group allows for specific and covalent attachment to cysteine residues on proteins, making it a valuable tool for creating fluorescently labeled antibodies, tracers, and other probes for a variety of imaging modalities.

#### **Performance Comparison of NIR Dyes**

The selection of a fluorescent dye is critical for the success of imaging experiments. Key performance indicators include the molar extinction coefficient (a measure of how strongly the dye absorbs light), quantum yield (the efficiency of converting absorbed light into emitted fluorescence), and photostability (resistance to fading upon light exposure). The following table summarizes these properties for **DiSulfo-ICG maleimide** and two common alternatives: IRDye® 800CW maleimide and Cy5.5 maleimide.



Feature	DiSulfo-ICG maleimide (proxy: ICG-d7/ICG)	IRDye® 800CW maleimide	Cy5.5 maleimide
Excitation Max (nm)	~787-794[1]	~773[2]	~675[3]
Emission Max (nm)	~818-819[1]	~792[2]	~694[3]
Molar Extinction  Coefficient (M <sup>-1</sup> cm <sup>-1</sup> )	~228,000	Not explicitly found for maleimide	190,000[3]
Quantum Yield	~0.21	Similar to ICG[4]	~0.2[5]
Reactive Group	Maleimide	Maleimide	Maleimide
Reactivity Target	Thiols (e.g., Cysteine)	Thiols (e.g., Cysteine)	Thiols (e.g., Cysteine)

Note: Data for **DiSulfo-ICG maleimide** is based on publicly available information for ICG and its derivatives, which share the same core fluorophore.

#### **Experimental Protocols**

Detailed methodologies are crucial for the successful application of fluorescent dyes. Below are protocols for antibody labeling and an experimental workflow for tracking receptor internalization.

## Protocol for Antibody Labeling with DiSulfo-ICG Maleimide

This protocol outlines the steps for conjugating **DiSulfo-ICG maleimide** to an antibody.

- 1. Antibody Preparation:
- Dissolve the antibody in a suitable buffer (e.g., PBS, pH 7.2-7.4) at a concentration of 2-10 mg/mL.
- If the antibody does not have free thiols, reduction of disulfide bonds is necessary. Add a 10-to 20-fold molar excess of a reducing agent like TCEP (tris(2-carboxyethyl)phosphine) and incubate for 30 minutes at room temperature.

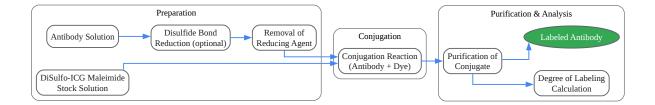


- Remove the excess reducing agent using a desalting column.
- 2. Dye Preparation:
- Dissolve **DiSulfo-ICG maleimide** in anhydrous DMSO to prepare a 10 mM stock solution.
- 3. Conjugation Reaction:
- Add the dye stock solution to the prepared antibody solution at a 10- to 20-fold molar excess
  of dye to antibody.
- Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, protected from light.
- 4. Purification of the Conjugate:
- Remove unconjugated dye using a desalting column or dialysis.
- 5. Determination of Degree of Labeling (DOL):
- Measure the absorbance of the conjugate at 280 nm (for protein) and at the absorbance maximum of the dye (~787 nm).
- Calculate the DOL using the Beer-Lambert law, correcting for the dye's absorbance at 280 nm.

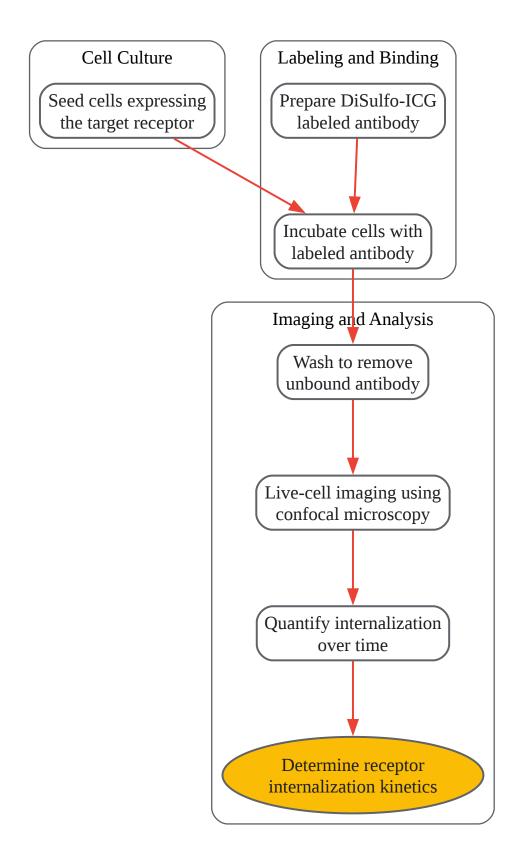
### **Visualizing Biological Processes**

The following diagrams, created using the DOT language, illustrate key experimental workflows where **DiSulfo-ICG maleimide**-labeled molecules are utilized.

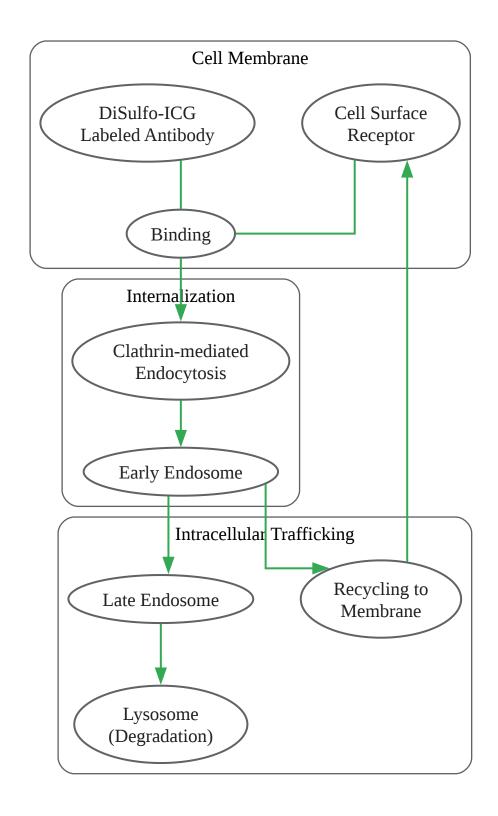












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